

2-bromo-N,N-dimethylpyridin-4-amine molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-bromo-N,N-dimethylpyridin-4-amine

Cat. No.: B1279662

[Get Quote](#)

An In-depth Technical Guide on 2-bromo-N,N-dimethylpyridin-4-amine

This document provides a detailed overview of the molecular structure and properties of **2-bromo-N,N-dimethylpyridin-4-amine**, a compound of interest for researchers, scientists, and professionals in drug development.

Molecular Properties

The fundamental molecular characteristics of **2-bromo-N,N-dimethylpyridin-4-amine** are summarized in the table below, providing a clear reference for its quantitative attributes.

Property	Value
Molecular Formula	C ₇ H ₉ BrN ₂ [1]
Molecular Weight	201.06 g/mol [1][2][3]
IUPAC Name	2-bromo-N,N-dimethylpyridin-4-amine[1]
Canonical SMILES	CN(C)C1=CC(=NC=C1)Br[2]
InChI Key	XEBMNCFTJBFRJG-UHFFFAOYSA-N[1][4]

Molecular Structure Visualization

The two-dimensional chemical structure of **2-bromo-N,N-dimethylpyridin-4-amine** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the bonding within the molecule, highlighting the pyridine ring substituted with a bromine atom and a dimethylamino group.

Caption: Molecular structure of **2-bromo-N,N-dimethylpyridin-4-amine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-4-(dimethylamino)pyridine | C₇H₉BrN₂ | CID 11745678 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. achmem.com [achmem.com]
- 3. 396092-82-3 Cas No. | 2-Bromo-4-(dimethylamino)pyridine | Apollo [store.apolloscientific.co.uk]
- 4. 2-Bromo-N,N-dimethylpyridin-4-amine | 396092-82-3 [sigmaaldrich.com]
- To cite this document: BenchChem. [2-bromo-N,N-dimethylpyridin-4-amine molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279662#2-bromo-n-n-dimethylpyridin-4-amine-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com